

3-(2-Methylbenzyl)piperidine molecular weight and formula

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 3-(2-Methylbenzyl)piperidine

Cat. No.: B1355999

[Get Quote](#)

Technical Data Sheet: 3-(2-Methylbenzyl)piperidine

Audience: Researchers, scientists, and drug development professionals.

This document provides the core physicochemical properties of **3-(2-Methylbenzyl)piperidine**.

Chemical Identity

Parameter	Value
IUPAC Name	3-[(2-methylphenyl)methyl]piperidine[1]
Synonyms	3-(2-Methyl-benzyl)-piperidine[2]
CAS Number	955314-92-8[1]

Molecular Properties

A summary of the key molecular data for **3-(2-Methylbenzyl)piperidine** is presented below.

Property	Value	Source
Molecular Formula	C13H19N	[1][2]
Molecular Weight	189.30 g/mol	[2]

Note on Advanced Technical Data:

The scope of this document is to provide the fundamental molecular weight and formula for **3-(2-Methylbenzyl)piperidine**. Detailed experimental protocols, such as synthesis or analytical methods, are beyond this scope. Similarly, as this is a specific chemical compound, concepts like signaling pathways are not applicable. Therefore, no visualizations using the DOT language for such pathways or experimental workflows have been included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pschemicals.com [pschemicals.com]
- 2. 3-(2-Methyl-benzyl)-piperidine | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3-(2-Methylbenzyl)piperidine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1355999#3-2-methylbenzyl-piperidine-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com